

# Application of Sodium Rhodizonate for Heavy Metal Analysis: Application Notes and Protocols

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## Compound of Interest

Compound Name: Sodium rhodizonate

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## Introduction

**Sodium rhodizonate** is a versatile chemical reagent widely used for the qualitative and quantitative analysis of various heavy metals. Its ability to form distinctly colored complexes with metal ions provides a rapid and sensitive method for their detection. This document provides detailed application notes and protocols for the use of **sodium rhodizonate** in heavy metal analysis, with a particular focus on lead (Pb), barium (Ba), and strontium (Sr). The methodologies described are applicable to various sample matrices relevant to research and drug development, such as raw materials, environmental samples, and process intermediates.

## Principle of Detection

**Sodium rhodizonate** ( $\text{Na}_2\text{C}_6\text{O}_6$ ) reacts with divalent metal ions to form colored precipitates. The specificity of the reaction can be controlled by adjusting the pH of the medium. At a neutral pH, **sodium rhodizonate** forms colored complexes with a range of divalent metals. However, by adjusting the pH to acidic conditions (around pH 2.8), the test becomes highly specific for lead.<sup>[1]</sup> This is because most other metal rhodizonate complexes are unstable in acidic environments, while the lead rhodizonate complex remains stable and visible.<sup>[1]</sup>

The reaction with lead at pH 2.8 typically yields a scarlet to blue-violet complex, providing a clear visual indication of its presence.<sup>[1][2][3][4]</sup> Barium and strontium form reddish-brown precipitates with **sodium rhodizonate**, and this reaction is independent of pH.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the quantitative data for the analysis of heavy metals using **sodium rhodizonate**-based methods.

Table 1: Quantitative Analysis of Lead (Pb) using **Sodium Rhodizonate**

Parameter	Value	Method	Reference
Linear Range	1 - 100 µg/L	Adsorptive preconcentration followed by colorimetry	[1]
Limit of Detection (LOD)	0.6 µg/L	Adsorptive preconcentration followed by colorimetry	[1]
Identification Limit (Spot Test)	0.1 µg	Spot test on filter paper	[4]
Concentration Limit (Spot Test)	1:500,000	Spot test on filter paper	[4]

Table 2: Quantitative Analysis of Barium (Ba<sup>2+</sup>) and Strontium (Sr<sup>2+</sup>) using **Sodium Rhodizonate**

Parameter	Barium (Ba <sup>2+</sup> )	Strontium (Sr <sup>2+</sup> )	Method	Reference
Linear Range	5 - 300 ppm	5 - 350 ppm	Smartphone-assisted paper-based colorimetry	[1]
Limit of Detection (LOD)	3.64 ppm	4.75 ppm	Smartphone-assisted paper-based colorimetry	[1]

Table 3: Performance of a Commercial **Sodium Rhodizonate**-Based Lead Test Kit

Sample Type	Parameter	Value	Reference
Paint	Sensitivity	91.7%	[5]
Specificity	77.8% - 88.9%	[5]	
Soil	Sensitivity	28.6% - 85.7%	[5]
Specificity	100%	[5]	

## Experimental Protocols

### Protocol 1: Qualitative Spot Test for Lead (Pb)

This protocol describes a rapid and sensitive qualitative test for the presence of lead in a sample.

Materials:

- **Sodium rhodizonate** solution (freshly prepared, saturated solution in distilled water)
- Buffer solution (pH 2.8), prepared by dissolving 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[3][4]

- Hydrochloric acid (HCl), 5% (v/v) solution
- Filter paper
- Droppers or micropipettes
- Sample solution (acidified with nitric acid if necessary and neutralized before testing)
- Positive control (e.g., a dilute solution of lead nitrate)
- Negative control (e.g., distilled water)

#### Procedure:

- Place one drop of the sample solution onto a piece of filter paper.
- Add one drop of the freshly prepared **sodium rhodizonate** solution to the spot. A yellow-orange color will appear.<sup>[2]</sup>
- Add one drop of the pH 2.8 buffer solution. The yellow background color will disappear. The appearance of a pink or red color indicates the possible presence of lead or other heavy metals.<sup>[2][3]</sup>
- To confirm the presence of lead, add one drop of 5% HCl solution to the colored spot.
- Observation: The pink color will fade, and the formation of a stable blue-violet color confirms the presence of lead.<sup>[2][3]</sup> This final color may fade over time, so results should be documented promptly.<sup>[2]</sup>

Interferences: At a neutral pH, other divalent metals such as barium, strontium, and copper can form colored complexes.<sup>[1]</sup> At pH 2.8, the test is more specific for lead; however, high concentrations of other ions may still interfere. Thallium, silver, cadmium, and stannous tin can also react at this pH.<sup>[4]</sup>

## Protocol 2: Quantitative Spectrophotometric Determination of Lead (Pb)

This protocol outlines a method for the quantitative analysis of lead using UV-Vis spectrophotometry.

Materials:

- **Sodium rhodizonate** solution (0.2% w/v in distilled water, freshly prepared)
- Buffer solution (pH 2.8)
- Lead stock solution (1000 ppm)
- Working standard solutions of lead (prepared by diluting the stock solution to concentrations within the expected linear range, e.g., 0.1, 0.5, 1, 5, 10 ppm)
- Sample solutions
- UV-Vis Spectrophotometer
- Cuvettes

Procedure:

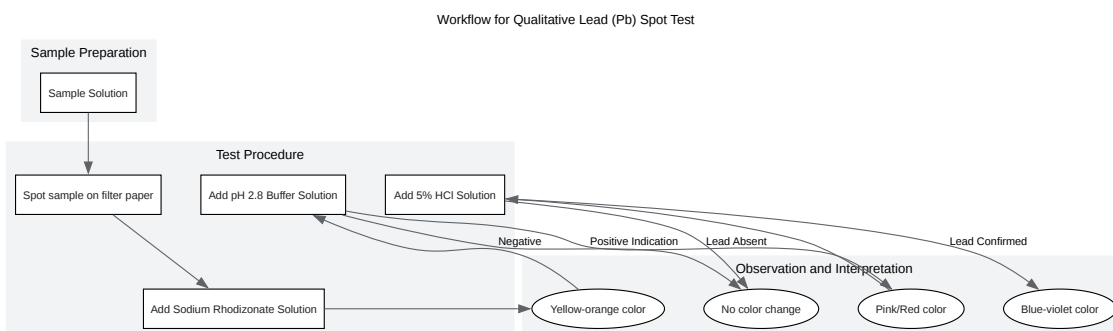
- Preparation of Calibration Curve:
  - To a series of volumetric flasks, add a known volume of each working standard solution.
  - Add a specific volume of the pH 2.8 buffer solution to each flask.
  - Add a specific volume of the **sodium rhodizonate** solution to each flask and dilute to the mark with distilled water.
  - Allow the color to develop for a consistent period.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the lead-rhodizonate complex. The  $\lambda_{\text{max}}$  should be determined by scanning the spectrum of a standard solution.
  - Plot a calibration curve of absorbance versus concentration.

- Sample Analysis:
  - Prepare the sample solution in the same manner as the standards, adding the buffer and **sodium rhodizonate** solution.
  - Measure the absorbance of the sample solution at the same  $\lambda_{\text{max}}$ .
  - Determine the concentration of lead in the sample by interpolating from the calibration curve.

Method Validation: The method should be validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) according to standard analytical guidelines.

## Visualizations

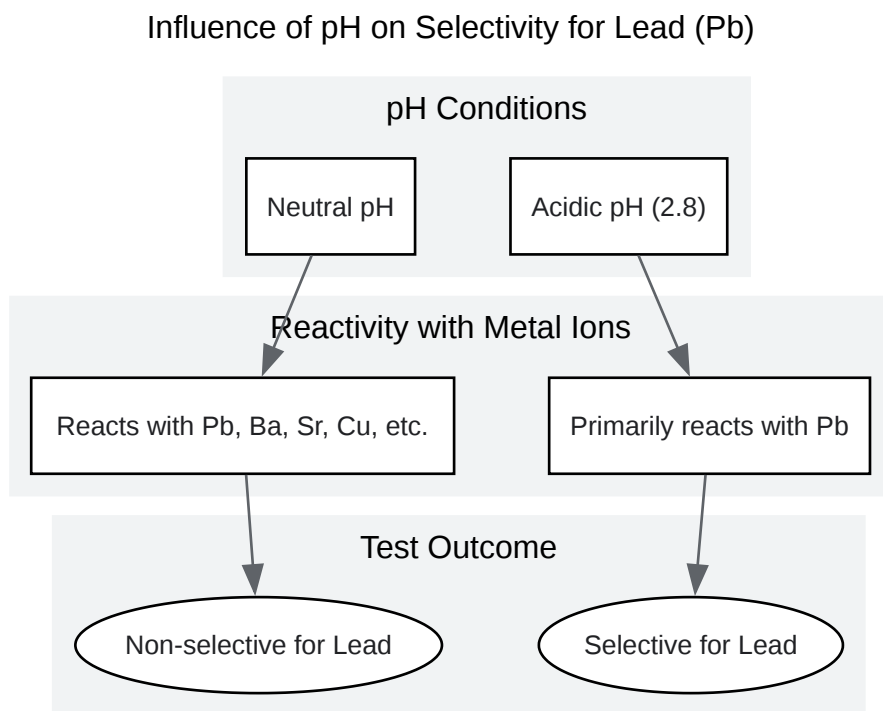
### Experimental Workflow for Qualitative Lead (Pb) Spot Test



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Caption: Workflow for the qualitative detection of lead using the **sodium rhodizonate** spot test.

## Logical Relationship of pH and Selectivity for Lead (Pb) Detection



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Caption: Logical diagram illustrating the effect of pH on the selectivity of the **sodium rhodizonate** test for lead.

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